

# Barium Carbonate (BaCO<sub>3</sub>): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Barium carbonate

Cat. No.: B7798742

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical and chemical properties of **barium carbonate** (BaCO<sub>3</sub>). The information is curated for professionals in research, scientific, and drug development fields, with a focus on quantitative data, experimental methodologies, and clear visual representations of key processes.

## Physical Properties of Barium Carbonate

**Barium carbonate** is an inorganic compound that appears as a white, odorless crystalline solid or powder.<sup>[1][2][3][4]</sup> It is also found in nature as the mineral witherite.<sup>[1][3][4]</sup> The physical characteristics of **barium carbonate** are summarized in the table below, providing a quick reference for its key quantitative properties.

Property	Value	Source(s)
Molar Mass	197.335 g/mol	<a href="#">[1]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White crystals/powder	<a href="#">[1]</a> <a href="#">[2]</a>
Odor	Odorless	<a href="#">[1]</a>
Density	4.286 g/cm <sup>3</sup>	<a href="#">[1]</a>
Melting Point	811 °C (1492 °F; 1084 K) (polymorphic transformation)	<a href="#">[1]</a> <a href="#">[4]</a>
Boiling Point	1450 °C (2640 °F; 1720 K) (decomposes from 1360 °C)	<a href="#">[1]</a>
Solubility in Water	16 mg/L (8.8 °C), 22 mg/L (18 °C), 24 mg/L (20 °C)	<a href="#">[1]</a>
Solubility Product (K <sub>sp</sub> )	$2.58 \times 10^{-9}$	<a href="#">[1]</a>
Refractive Index (n <sub>D</sub> )	1.676	<a href="#">[1]</a>
Crystal Structure	Orthorhombic	<a href="#">[1]</a>

## Chemical Properties and Reactivity

**Barium carbonate** exhibits reactivity typical of an alkaline earth metal carbonate. It is a stable compound but reacts readily with acids and undergoes decomposition at elevated temperatures.[\[7\]](#)[\[8\]](#)

Property	Description	Source(s)
Thermal Decomposition	Decomposes to barium oxide (BaO) and carbon dioxide (CO <sub>2</sub> ) upon heating. Decomposition starts at 1360 °C.	[1][7]
Reactivity with Acids	Reacts with acids to form soluble barium salts, water, and carbon dioxide. For example, with hydrochloric acid, it forms barium chloride.	[1][3][4][7]
Solubility in Other Solvents	Insoluble in water but soluble in most acids, with the exception of sulfuric acid.[2][4] [9] It is also slightly soluble in water containing carbon dioxide and in solutions of ammonium salts.[2]	

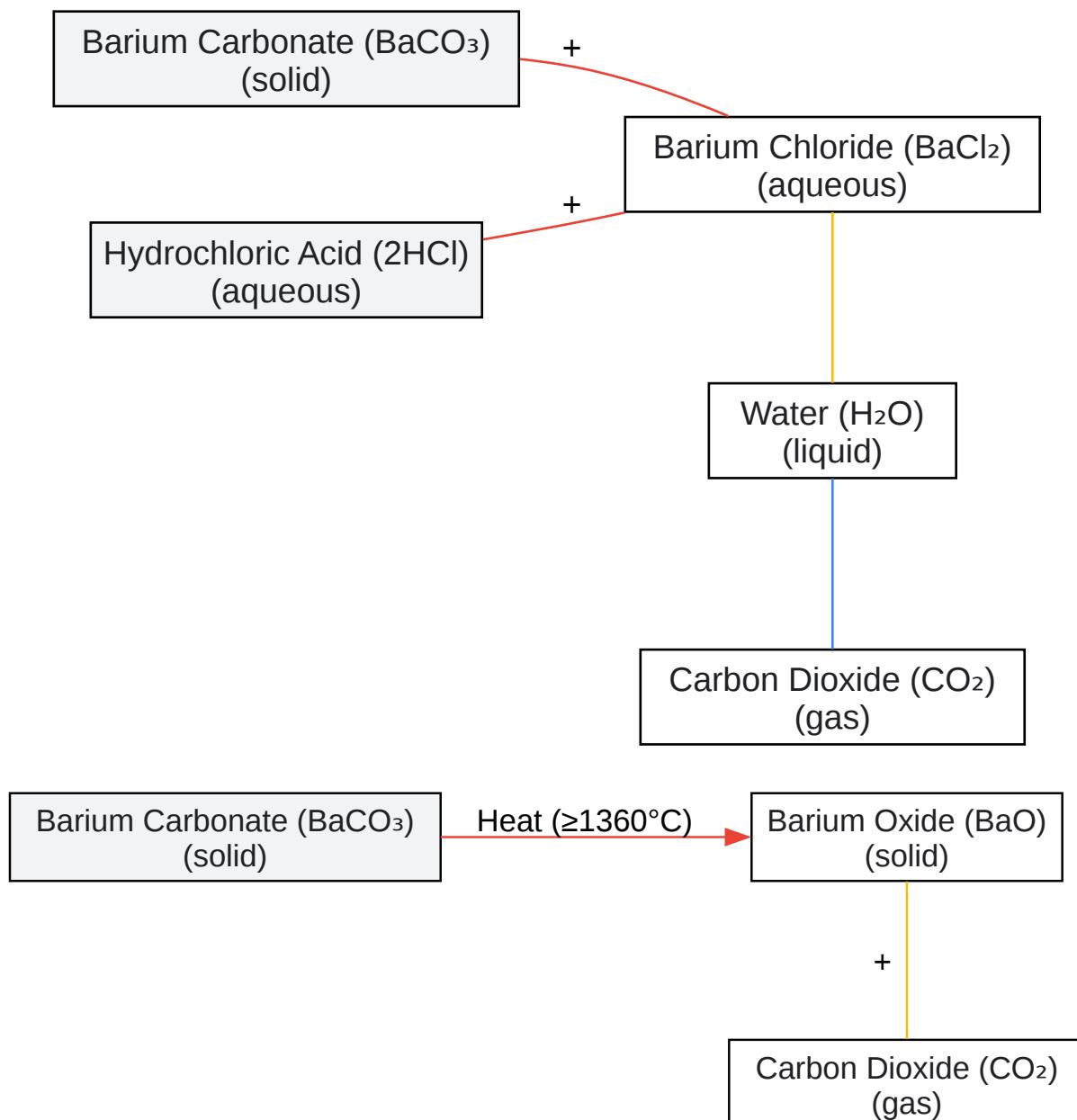
## Reaction with Acids

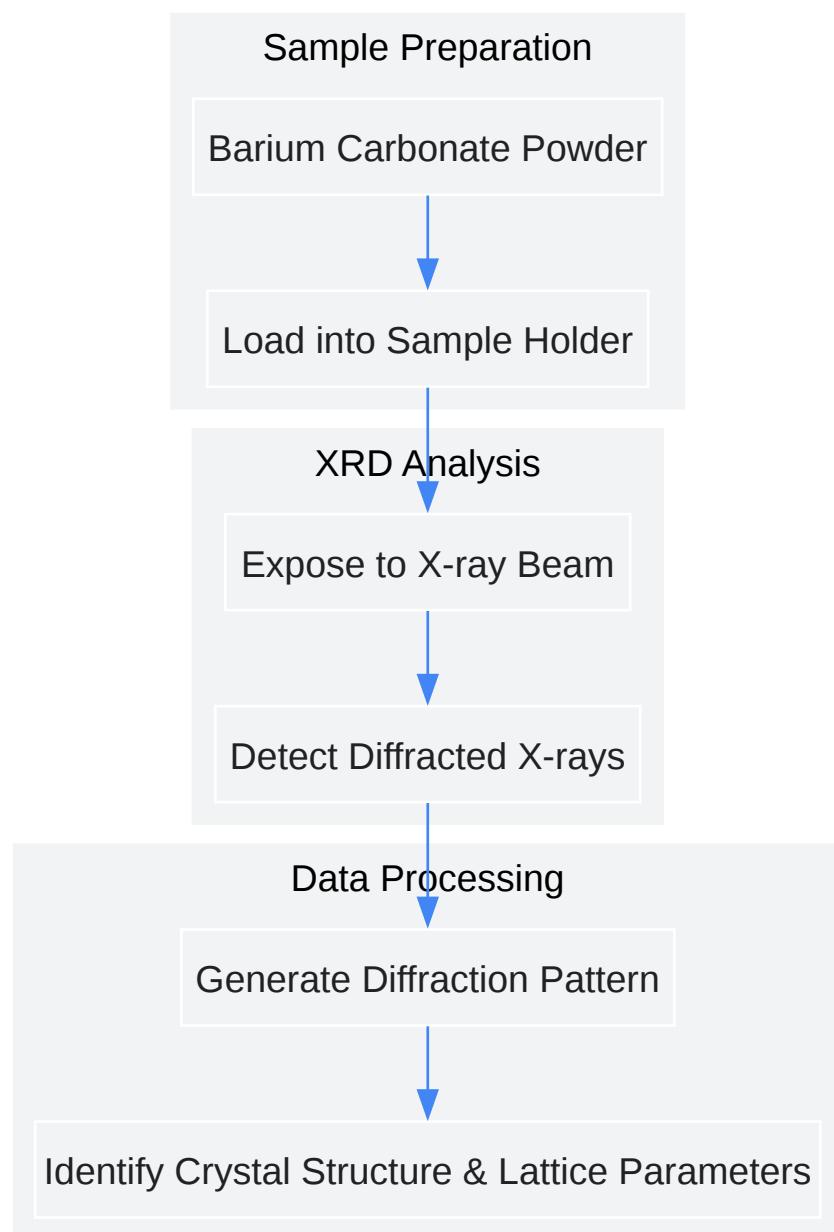
A key chemical property of **barium carbonate** is its reaction with acids to produce a soluble barium salt, water, and carbon dioxide gas. This reaction is vigorous and results in effervescence due to the release of CO<sub>2</sub>.[3][10]

General Reaction: BaCO<sub>3</sub>(s) + 2H<sup>+</sup>(aq) → Ba<sup>2+</sup>(aq) + H<sub>2</sub>O(l) + CO<sub>2</sub>(g)

Example with Hydrochloric Acid: BaCO<sub>3</sub>(s) + 2HCl(aq) → BaCl<sub>2</sub>(aq) + H<sub>2</sub>O(l) + CO<sub>2</sub>(g)[1][3][4]

This reactivity is significant in the context of its toxicity; upon ingestion, **barium carbonate** reacts with gastric hydrochloric acid to form soluble and toxic barium chloride.[3][7]



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. minsocam.org [minsocam.org]
- 2. researchgate.net [researchgate.net]
- 3. pubs.geoscienceworld.org [pubs.geoscienceworld.org]
- 4. par.nsf.gov [par.nsf.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. quora.com [quora.com]
- 8. Barium Carbonate | BaCO<sub>3</sub> | CID 10563 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. [PDF] Melting curve minimum of barium carbonate BaCO<sub>3</sub> near 5 GPa | Semantic Scholar [semanticscholar.org]
- 10. Acid–base back titration | 16–18 years | Class experiment | RSC Education [edu.rsc.org]
- To cite this document: BenchChem. [Barium Carbonate (BaCO<sub>3</sub>): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7798742#barium-carbonate-baco3-physical-and-chemical-properties]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)